

Application Note: High-Purity Synthesis of N2-Phenylpyrimidine-2,5-Diamine

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Compound of Interest

Compound Name: N2-phenylpyrimidine-2,5-diamine

Cat. No.: B8804696

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Abstract

This application note details a robust, two-step synthesis protocol for **N2-phenylpyrimidine-2,5-diamine**, a critical scaffold in medicinal chemistry, particularly for the development of kinase inhibitors (e.g., CDK, JAK, and ZAP-70 inhibitors). The protocol utilizes a nucleophilic aromatic substitution (

) of 2-chloro-5-nitropyrimidine with aniline, followed by a chemoselective reduction of the nitro group. This guide emphasizes process safety, impurity control, and scalability, designed for researchers requiring high-purity intermediates for structure-activity relationship (SAR) studies.

Safety & Hazard Analysis

Critical Warning: This protocol involves the handling of nitropyrimidines and aromatic amines.

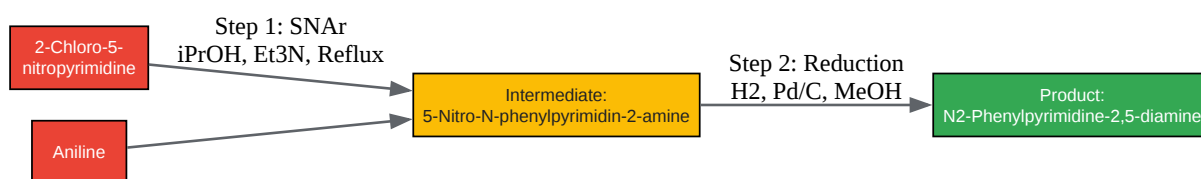
- 2-Chloro-5-nitropyrimidine: A potent skin sensitizer and lachrymator. Handle only in a functioning fume hood.
- Aniline: Toxic by inhalation, ingestion, and skin contact. Methemoglobinemia hazard.

- Palladium on Carbon (Pd/C): Pyrophoric when dry. Keep wet with water or solvent at all times.
- Reaction Runaway: The reaction is exothermic. Controlled addition of reagents is mandatory to prevent thermal runaway.

Retrosynthetic Analysis & Pathway

The synthesis strategy relies on the high electrophilicity of the C-2 position in the pyrimidine ring, activated by the electron-withdrawing nitro group at C-5. This allows for a clean displacement of the chlorine atom by aniline under mild conditions, followed by reduction.

Reaction Scheme Visualization



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Figure 1: Two-step synthetic pathway from 2-chloro-5-nitropyrimidine to the target diamine.

Detailed Experimental Protocols

Step 1: Synthesis of 5-Nitro-N-phenylpyrimidin-2-amine

Principle: The chlorine at position 2 is displaced by the nucleophilic nitrogen of aniline. The use of a non-nucleophilic base (Triethylamine) neutralizes the HCl byproduct, driving the equilibrium forward. Isopropanol is chosen as the solvent to allow precipitation of the product upon cooling, facilitating purification.

Reagents:

- 2-Chloro-5-nitropyrimidine (1.0 eq)[1]

- Aniline (1.1 eq)
- Triethylamine () (1.5 eq)
- Isopropanol (iPrOH) (10 volumes)

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and internal temperature probe. Flush with nitrogen.^{[2][3]}
- Dissolution: Charge 2-chloro-5-nitropyrimidine (5.0 g, 31.3 mmol) and iPrOH (50 mL). Stir until dissolved.
- Addition: Add (6.5 mL, 47.0 mmol) in one portion.
- Reaction: Add aniline (3.1 mL, 34.4 mmol) dropwise over 10 minutes. Note: Mild exotherm may occur.
- Reflux: Heat the mixture to reflux (80-82 °C) and maintain for 3 hours. Monitor by TLC (50% EtOAc/Hexanes) or HPLC. The starting material (R_f ~0.7) should disappear, and a yellow fluorescent spot (Product, R_f ~0.5) should appear.
- Workup: Cool the reaction mixture slowly to room temperature, then to 0-5 °C in an ice bath. The product will crystallize as a yellow solid.
- Filtration: Filter the solid and wash the cake with cold iPrOH (2 x 10 mL) followed by water (2 x 20 mL) to remove triethylammonium chloride salts.
- Drying: Dry the yellow solid in a vacuum oven at 50 °C for 12 hours.

Expected Yield: 85-92% Appearance: Yellow crystalline solid

Step 2: Reduction to N2-Phenylpyrimidine-2,5-diamine

Principle: Catalytic hydrogenation is preferred over chemical reductions (e.g., Fe/AcOH or) for pharmaceutical applications to avoid metal residue contamination. The 5-nitro group is reduced to the 5-amino group.

Reagents:

- 5-Nitro-N-phenylpyrimidin-2-amine (Intermediate from Step 1)
- 10% Palladium on Carbon (Pd/C) (10 wt% loading, 50% wet)
- Methanol (MeOH) or Ethanol (EtOH) (20 volumes)
- Hydrogen gas () (Balloon or 1 atm)

Protocol:

- Safety Check: Ensure all ignition sources are removed.
- Charging: To a hydrogenation flask, add the nitro intermediate (5.0 g) and MeOH (100 mL).
- Catalyst Addition: Under a nitrogen blanket, carefully add 10% Pd/C (0.5 g). Caution: Do not add dry catalyst to flammable solvents.
- Hydrogenation: Purge the vessel with nitrogen (3 cycles), then with hydrogen (3 cycles). Stir vigorously under a hydrogen atmosphere (balloon pressure is sufficient) at room temperature for 4-6 hours.
- Monitoring: Monitor by TLC (10% MeOH in DCM). The yellow color of the starting material will fade to a colorless or pale beige solution.
- Filtration: Filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the pad with MeOH. Keep the used catalyst wet and dispose of it in a dedicated waste container.
- Isolation: Concentrate the filtrate under reduced pressure to obtain the crude solid.

- Purification (Optional): If the color is dark (oxidation), recrystallize from Ethanol/Water or purify via flash chromatography (DCM/MeOH/NH₄OH gradient).

Expected Yield: 75-85% Appearance: Off-white to pale brown solid. Note: Amines are prone to oxidation; store under inert gas.

Characterization Data Summary

The following data represents typical values for the purified product.

Parameter	Specification / Observation	Notes
Physical State	Off-white to pale brown powder	Darkens on air exposure
Melting Point	128 - 132 °C	Sharp mp indicates high purity
MS (ESI+)	m/z = 187.1 [M+H] ⁺	Calc. MW: 186.21
Solubility	DMSO, Methanol, DMF	Sparingly soluble in water

¹H NMR Interpretation (DMSO-d₆, 400 MHz)

- 9.10 (s, 1H): The NH proton at the 2-position (bridging the pyrimidine and phenyl rings). Its downfield shift is characteristic of the aminopyrimidine system.
- 8.05 (s, 2H): The pyrimidine ring protons at positions 4 and 6. Due to the symmetry of the 2,5-substitution pattern, these often appear as a singlet or a very tight doublet.
- 7.65 (d, 2H): Ortho-protons of the phenyl ring.
- 7.25 (t, 2H): Meta-protons of the phenyl ring.
- 6.90 (t, 1H): Para-proton of the phenyl ring.
- 4.85 (s, 2H): The protons at the 5-position. These are broad and exchangeable with D₂O.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Incomplete reaction or hydrolysis	Ensure reagents are dry; check stoichiometry. Increase reflux time.
Impurity in Step 1	Hydrolysis of Cl to OH	Avoid water in the reaction solvent. Use anhydrous iPrOH.
Incomplete Reduction	Catalyst poisoning	Ensure the nitro intermediate is free of sulfur or chloride salts before hydrogenation.
Product Oxidation	Air sensitivity of phenylenediamine moiety	Perform workup rapidly; store product under Nitrogen/Argon at -20°C.

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